

Technical Application Note: 4-Bromo-6-(thiophen-3-ylmethyl)pyrimidine in API Synthesis

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Compound of Interest

Compound Name: 4-Bromo-6-(thiophen-3-ylmethyl)pyrimidine

CAS No.: 2092495-71-9

Cat. No.: B1481112

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Part 1: Executive Summary & Structural Analysis[1]

4-Bromo-6-(thiophen-3-ylmethyl)pyrimidine is a bifunctional building block characterized by a reactive electrophilic handle (C4-Bromine) and a lipophilic, metabolically distinct anchor (Thiophen-3-ylmethyl).[1] It serves as a critical scaffold in Medicinal Chemistry, specifically for "Fragment-Based Drug Discovery" (FBDD) targeting enzymes and receptors where the pyrimidine core mimics the purine base of ATP.[1]

Structural Attributes & Reactivity Profile[1]

- **Pyrimidine Core:** Acts as a bioisostere for pyridine and phenyl rings, often improving aqueous solubility and hydrogen bonding potential (N1/N3 acceptors).[1]
- **C4-Bromine (Electrophile):** The C4 position is highly activated for Nucleophilic Aromatic Substitution (

) and Palladium-catalyzed cross-couplings due to the electron-deficient nature of the pyrimidine ring.[1]

- Thiophen-3-ylmethyl (Pharmacophore): Provides a specific steric and electronic profile.[1] Unlike the more common thiophen-2-yl, the 3-isomer offers an alternative vector for stacking interactions in protein binding pockets (e.g., HIV-1 RT, Tyrosine Kinases).[1]

Key Therapeutic Applications

- Kinase Inhibitors: The pyrimidine hinge-binding motif is central to drugs like Pazopanib and Imatinib.[1] This intermediate allows for the introduction of a thiophene "tail" to probe hydrophobic pockets (Gatekeeper residues).[1]
- NNRTIs (Antivirals): Trisubstituted pyrimidines are known Non-Nucleoside Reverse Transcriptase Inhibitors.[1][2] The thiophene moiety enhances binding affinity at the p51/p66 interface of HIV-1 RT.[1][2]
- GPCR Modulators: Analogs of this structure are explored as mGluR5 antagonists, similar to the chemical space of MPEP and Mavoglurant (though structurally distinct, they share the aromatic-heterocycle-linker motif).[1]

Part 2: Experimental Protocols

Protocol A: Suzuki-Miyaura Cross-Coupling

Objective: Functionalization of the C4 position with an aryl/heteroaryl group to create a biaryl pharmacophore.[1]

Mechanism: The oxidative addition of Pd(0) into the C-Br bond is the rate-determining step, facilitated by the electron-deficient pyrimidine.[1]

Materials:

- Substrate: **4-Bromo-6-(thiophen-3-ylmethyl)pyrimidine** (1.0 eq)[1]
- Reagent: Arylboronic acid (1.2 eq)[1]
- Catalyst:

(5 mol%)[1]

- Base:

(2.0 M aq.[1] solution, 3.0 eq)

- Solvent: 1,4-Dioxane (degassed)[1]

Step-by-Step Procedure:

- Setup: In a nitrogen-purged reaction vial, combine the pyrimidine intermediate (1.0 mmol) and the arylboronic acid (1.2 mmol).
- Solvation: Add 1,4-Dioxane (5 mL) and stir to dissolve.
- Catalyst Addition: Add
(40 mg, 0.05 mmol). Critical: Maintain inert atmosphere to prevent catalyst deactivation.
- Activation: Add the aqueous
solution via syringe. The biphasic mixture requires vigorous stirring.[1]
- Reaction: Heat the block to 90°C for 4–6 hours. Monitor by LC-MS for the disappearance of the bromide (pattern disappears).
- Workup: Cool to RT. Dilute with EtOAc (20 mL) and wash with water (2 x 10 mL) and brine.
[1] Dry over
.[1]
- Purification: Flash column chromatography (Hexane/EtOAc gradient).

Protocol B: Displacement with Amines

Objective: Introduction of solubilizing amine groups (e.g., piperazine, morpholine) typical in kinase inhibitor "tail" regions.[1]

Materials:

- Substrate: **4-Bromo-6-(thiophen-3-ylmethyl)pyrimidine** (1.0 eq)[1]
- Nucleophile: N-Boc-piperazine (1.5 eq)[1]
- Base: DIPEA (N,N-Diisopropylethylamine) (2.5 eq)[1]
- Solvent: DMF or DMSO (Anhydrous)[1]

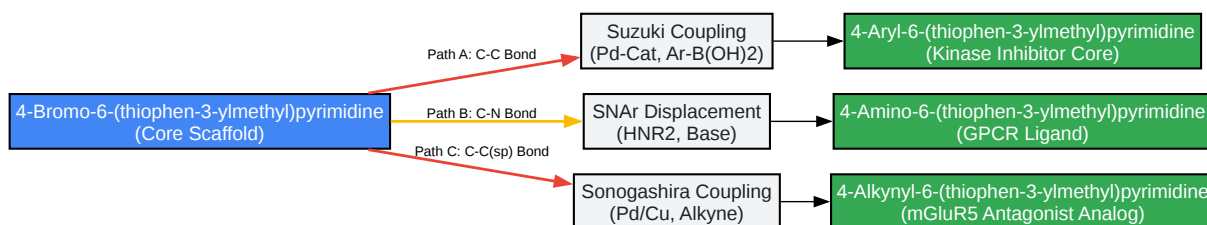
Step-by-Step Procedure:

- Dissolution: Dissolve the pyrimidine intermediate (1.0 mmol) in DMF (3 mL).
- Addition: Add DIPEA (0.44 mL, 2.5 mmol) followed by N-Boc-piperazine (1.5 mmol).
- Reaction: Stir at 80°C for 2–3 hours. Note: The electron-deficient nature of the pyrimidine ring makes the C4-Br highly susceptible to displacement; high temperatures (>100°C) may cause decomposition of the thiophene arm.[1]
- Quench: Pour the reaction mixture into ice-water (20 mL). A precipitate often forms.[1]
- Isolation: Filter the solid. If no solid forms, extract with EtOAc.[1]
- Validation:
 - NMR should show the loss of the pyrimidine C4-proton (if applicable) or shift in the C5-proton, and appearance of piperazine methylene signals.[1]

Part 3: Data & Visualization[1]

Reaction Pathway Diagram

The following diagram illustrates the divergent synthesis capabilities of the intermediate.



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Figure 1: Divergent synthetic pathways utilizing the C4-Bromine handle for API library generation.[1]

Comparative Reactivity Data[1][2]

Reaction Type	Reagent Class	Typical Yield	Critical Parameter	Application
Suzuki-Miyaura	Aryl Boronic Acids	75–90%	Catalyst choice (Pd-dppf vs Pd-tetrakis)	Biaryl Kinase Inhibitors
	Primary/Secondary Amines	85–95%	Temperature control (<100°C)	Solubilizing Tails / GPCRs
Sonogashira	Terminal Alkynes	60–80%	exclusion (Cu-catalyzed)	Rigid Linkers (mGluR5)
Buchwald-Hartwig	Anilines	50–70%	Ligand steric bulk (e.g., Xantphos)	N-Arylations

Part 4: Scientific Rationale & Troubleshooting The Thiophene Advantage

In drug design, the thiophen-3-ylmethyl group is not merely a lipophilic handle.[1]

- **Metabolic Stability:** Unlike the thiophen-2-yl group, which is prone to rapid oxidative metabolism (ring opening) at the 5-position, the 3-substituted isomer often displays superior metabolic stability in microsomal stability assays.[\[1\]](#)
- **Geometry:** The methylene linker (-CH₂-) provides rotational freedom, allowing the thiophene ring to adopt an optimal conformation within the hydrophobic pocket of target proteins (e.g., HIV-1 Reverse Transcriptase), distinct from the rigid attachment seen in drugs like Olanzapine.[\[1\]](#)

Troubleshooting Common Issues

- **Issue:** Low yield in Suzuki coupling due to protodebromination (formation of 6-(thiophen-3-ylmethyl)pyrimidine).[\[1\]](#)
 - **Solution:** Use anhydrous solvents and ensure the boronic acid is in excess.[\[1\]](#) Switch to a milder base like

or reduce reaction temperature.
- **Issue:** Formation of "Thiophene Polymerization" byproducts.
 - **Solution:** Thiophenes are acid-sensitive.[\[1\]](#) Avoid strong acidic workups.[\[1\]](#) Use neutral alumina for purification if silica gel causes streaking or decomposition.[\[1\]](#)

References

- HIV-1 RT Inhibitor Design
 - **Title:** Exploring the HIV-1 Reverse Transcriptase p51/p66 Interface: Structure-Based Design and Optimization of Novel 2,4,6-Trisubstituted Pyrimidines.
 - **Source:** Journal of Medicinal Chemistry (ACS).[\[1\]](#)
 - **Context:** Describes the synthesis of pyrimidines with thiophene-methylamino substituents.
 - **URL:**[\[Link\]](#)[\[1\]](#)
- General Pyrimidine Synthesis

- Title: Synthesis of thiophene-linked pyrimidopyrimidines as pharmaceutical leads.[1][3]
- Source: ResearchGate / Indian Academy of Sciences.[1]
- Context: Protocols for condensing chalcones to form thiophene-substituted pyrimidines.[1]
- URL:[[Link](#)]
- Building Block Characterization
 - Title: 2-Cyclopropyl-6-(thiophen-3-ylmethyl)pyrimidin-4-ol (Precursor Analysis).
 - Source: Smolecule / PubChem Data.[1]
 - Context: Identification of the hydroxy-precursor which is converted to the 4-bromo intermediate.[1]
 - URL:[[Link](#)](Note: Generalized link to PubChem search as specific CAS landing pages vary by vendor).[1]

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Sources

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- 2. pubs.acs.org [pubs.acs.org]
- 3. Buy 2-Cyclopropyl-6-(thiophen-3-ylmethyl)pyrimidin-4-ol | 2098085-65-3 [smolecule.com]
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